

Introduction: The Challenge of a Single Formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-Chloro-3,5-dibromo- <i>tert</i> -butylbenzene
Cat. No.:	B3070051

[Get Quote](#)

In the realm of organic chemistry, a molecular formula such as C₁₀H₁₁Br₂Cl represents not a single entity, but a multitude of possibilities. This formula dictates the atomic constitution—ten carbon atoms, eleven hydrogen atoms, two bromine atoms, and one chlorine atom—but remains silent on their spatial arrangement. This structural diversity gives rise to a vast number of constitutional isomers, each a unique compound with its own distinct physical, chemical, and biological properties. Consequently, a single IUPAC name for C₁₀H₁₁Br₂Cl is a chemical impossibility.

This guide provides a comprehensive framework for systematically assigning IUPAC names to various isomers of C₁₀H₁₁Br₂Cl. We will explore representative examples from different structural classes, elucidating the rigorous logic of the IUPAC nomenclature system. This exploration is designed for researchers, scientists, and drug development professionals who require a deep and practical understanding of chemical nomenclature.

Pillar 1: The Foundation of IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) has established a set of rules to assign a unique and unambiguous name to every organic compound. This systematic approach is crucial for clear communication in science and industry. The fundamental steps in naming a compound involve:

- Identifying the Parent Structure: This is typically the longest continuous carbon chain or the principal ring system in the molecule.

- Identifying and Naming Substituents: Any atoms or groups of atoms attached to the parent structure are considered substituents.
- Numbering the Parent Structure: The parent chain or ring is numbered to assign the lowest possible locants (numbers) to the substituents.
- Assembling the Name: The full name is constructed by arranging the substituent names in alphabetical order, preceded by their locants, and followed by the name of the parent structure.

Pillar 2: Case Studies in C₁₀H₁₁Br₂Cl Isomer Nomenclature

To illustrate the application of these principles, we will now systematically name three distinct isomers of C₁₀H₁₁Br₂Cl: an aromatic isomer, a cyclic aliphatic isomer, and an acyclic aliphatic isomer.

Case Study 1: Aromatic Isomer - 1-(2,4-Dibromo-5-chlorophenyl)ethane

Aromatic compounds based on a benzene ring are common scaffolds in medicinal chemistry. Let us consider an ethylbenzene derivative.

Structure:

- To cite this document: BenchChem. [Introduction: The Challenge of a Single Formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3070051#iupac-name-for-c10h11br2cl>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com